

A Technical Guide to Commercial Methyl Diazoacetate for Chemical Research and Development

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Compound of Interest

Compound Name: *Methyl diazoacetate*

Cat. No.: *B3029509*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on commercially available **methyl diazoacetate**, a critical reagent in organic synthesis, particularly for the construction of cyclopropanes and heterocycles. This document outlines key suppliers, available specifications, safety and handling protocols, and detailed experimental procedures for its application in common synthetic transformations.

Commercial Availability and Specifications

Methyl diazoacetate is available from a range of chemical suppliers, primarily offered in research to bulk quantities. Purity levels are typically $\geq 95\%$ or $\geq 99\%$. While pricing is subject to change and varies by supplier and quantity, researchers can expect to source this reagent from the following reputable vendors.

Table 1: Prominent Commercial Suppliers of **Methyl Diazoacetate**

Supplier	Stated Purity	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Zhejiang Jiuzhou Pharmaceutical Co., Ltd.	99%	6832-16-2	C ₃ H ₄ N ₂ O ₂	100.08
LookChem	99% (from raw suppliers)	6832-16-2	C ₃ H ₄ N ₂ O ₂	100.077
Smolecule	In Stock	6832-16-2	C ₃ H ₄ N ₂ O ₂	100.08
AChemBlock	95% (product discontinued)	6832-16-2	C ₃ H ₄ N ₂ O ₂	100.08
Weifang Yangxu Group Co., Ltd.	99%	6832-16-2	C ₃ H ₄ N ₂ O ₂	100.08

Note: Availability and product specifications should always be confirmed directly with the supplier. A Certificate of Analysis (CoA) should be requested to verify the purity and identity of the purchased material.

Table 2: Typical Physical and Chemical Properties of **Methyl Diazoacetate**

Property	Value
Appearance	Yellow liquid
Boiling Point	~187.5 °C (rough estimate)[1]
Density	~1.446 g/cm ³ (rough estimate)[1]
Refractive Index	~1.511 (estimate)[1]
Solubility	Soluble in many organic solvents (e.g., dichloromethane, diethyl ether)

Safety, Handling, and Disposal

Methyl diazoacetate is a hazardous substance and must be handled with extreme caution by trained personnel in a well-ventilated chemical fume hood.[2]

Key Hazards:

- Toxicity: Toxic if inhaled, ingested, or absorbed through the skin.[3]
- Explosivity: Thermally unstable and can detonate with shock or upon heating (temperatures >50 °C).[2] It is crucial to avoid distillation of the neat material.
- Irritant: Causes skin and serious eye irritation.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Safety glasses with side-shields or goggles.
- Skin Protection: Chemical-resistant gloves (e.g., nitrile) and a lab coat.
- Respiratory Protection: Use in a fume hood is mandatory. If there is a risk of inhalation, a respirator may be necessary.

Storage:

- Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames.[4]
- Keep the container tightly closed.
- Store separately from acids and bases.

Disposal:

- Dispose of waste in accordance with local, regional, and national regulations.
- Unused material should be treated as hazardous waste.

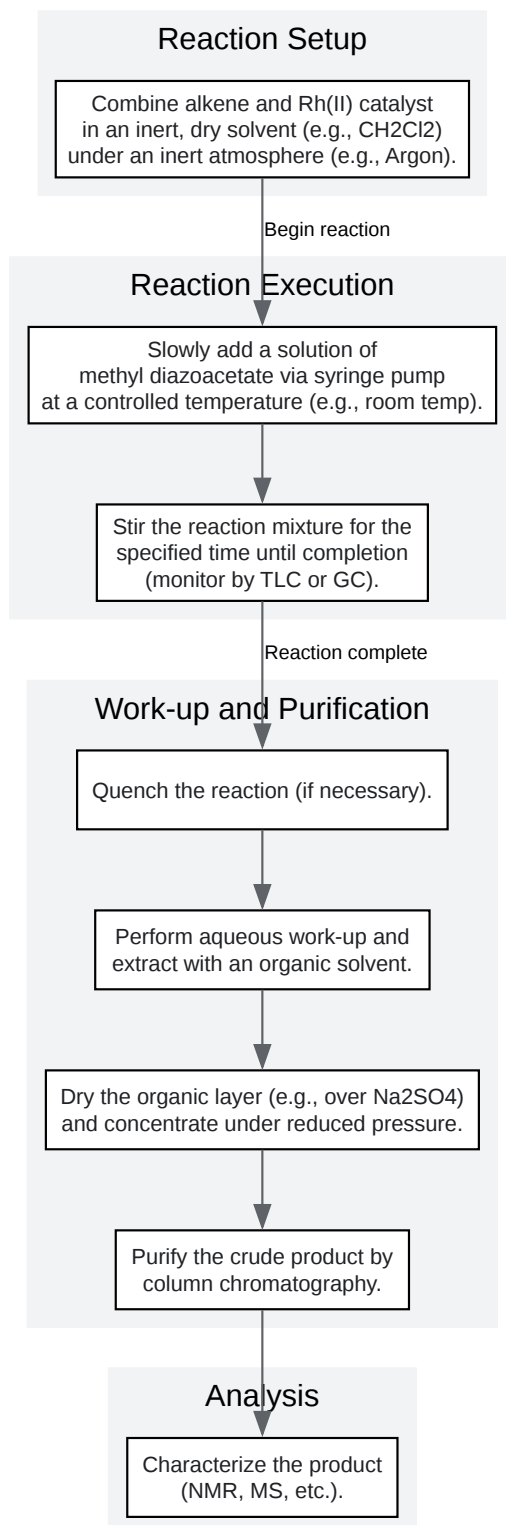
Key Synthetic Applications and Experimental Protocols

Methyl diazoacetate is a versatile reagent primarily used for the generation of methyl carbenoate, a carbene intermediate that undergoes various transformations. The two most prominent applications are rhodium-catalyzed cyclopropanation and 1,3-dipolar cycloaddition reactions.

Rhodium(II)-Catalyzed Cyclopropanation of Alkenes

This reaction is a powerful method for the synthesis of cyclopropane rings, which are important structural motifs in many biologically active molecules. The reaction proceeds via the formation of a rhodium-carbene intermediate.^[5]

Workflow for Rhodium(II)-Catalyzed Cyclopropanation

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Caption: General workflow for a typical rhodium(II)-catalyzed cyclopropanation reaction.

This protocol is adapted from established procedures in the chemical literature.

Materials:

- Styrene
- **Methyl diazoacetate**
- Rhodium(II) acetate dimer [Rh₂(OAc)₄]
- Dichloromethane (CH₂Cl₂), anhydrous
- Argon or Nitrogen gas
- Standard laboratory glassware, syringe pump

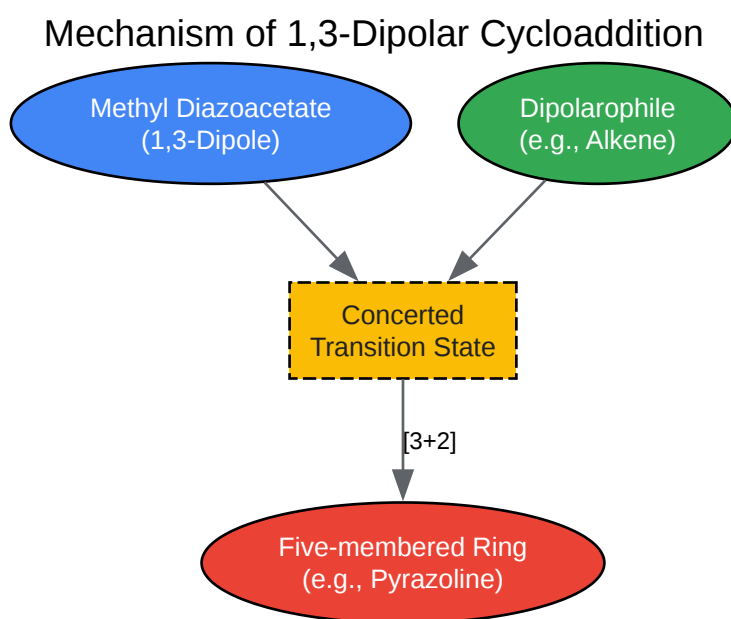
Procedure:

- To a flame-dried, two-necked round-bottom flask equipped with a magnetic stir bar and under an inert atmosphere (argon or nitrogen), add rhodium(II) acetate dimer (0.01 mmol, 1 mol%) and anhydrous dichloromethane (10 mL).
- Add styrene (1.0 mmol, 1.0 equiv) to the flask and stir the resulting solution at room temperature.
- In a separate syringe, prepare a solution of **methyl diazoacetate** (1.2 mmol, 1.2 equiv) in anhydrous dichloromethane (5 mL).
- Using a syringe pump, add the **methyl diazoacetate** solution to the stirred reaction mixture over a period of 4 hours.
- After the addition is complete, continue to stir the reaction at room temperature for an additional 1 hour, or until thin-layer chromatography (TLC) indicates the complete consumption of the starting material.
- Concentrate the reaction mixture under reduced pressure.

- Purify the crude product by flash column chromatography on silica gel using a mixture of hexanes and ethyl acetate as the eluent to afford the corresponding methyl 2-phenylcyclopropane-1-carboxylate.

1,3-Dipolar Cycloaddition

Methyl diazoacetate can also act as a 1,3-dipole in cycloaddition reactions with various dipolarophiles, such as alkenes and alkynes, to form five-membered heterocyclic rings like pyrazolines and pyrazoles.[2]



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Caption: Simplified representation of a concerted [3+2] cycloaddition mechanism.

This protocol is a representative procedure based on literature precedents.

Materials:

- Electron-rich alkene (e.g., an enamine or vinyl ether)
- **Methyl diazoacetate**
- Anhydrous solvent (e.g., toluene or chloroform)

- Argon or Nitrogen gas
- Standard laboratory glassware

Procedure:

- In a clean, dry flask under an inert atmosphere, dissolve the electron-rich alkene (1.0 mmol, 1.0 equiv) in the chosen anhydrous solvent (10 mL).
- Add **methyl diazoacetate** (1.1 mmol, 1.1 equiv) to the solution at room temperature.
- Heat the reaction mixture to a specified temperature (e.g., reflux) and monitor the progress by TLC. The reaction time can vary from a few hours to overnight depending on the reactivity of the dipolarophile.
- Once the reaction is complete, cool the mixture to room temperature.
- Remove the solvent under reduced pressure.
- Purify the resulting crude product by column chromatography on silica gel or by recrystallization to yield the desired pyrazoline derivative.

Conclusion

Methyl diazoacetate is a valuable and versatile reagent for the synthesis of complex organic molecules in pharmaceutical and materials science research. Its commercial availability from multiple suppliers allows for its broad application. However, due to its hazardous nature, strict adherence to safety and handling protocols is paramount. The detailed experimental procedures provided herein for its use in cyclopropanation and 1,3-dipolar cycloaddition reactions serve as a guide for researchers to effectively and safely utilize this important synthetic tool.

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References

- 1. Methyl diazoacetate | lookchem [lookchem.com]
- 2. Rhodium-catalyzed enantioselective cyclopropanation of electron-deficient alkenes - Chemical Science (RSC Publishing) [pubs.rsc.org]
- 3. Buy Methyl diazoacetate | 6832-16-2 [smolecule.com]
- 4. fishersci.com [fishersci.com]
- 5. Metal-catalyzed cyclopropanations - Wikipedia [en.wikipedia.org]
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